

toxicological profile of cashmeran on aquatic organisms

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Toxicological Profile of Cashmeran on Aquatic Organisms

Introduction

Cashmeran®, chemically known as 1,2,3,5,6,7-Hexahydro-1,1,2,3,3-pentamethyl-4H-inden-4-one (CAS No. 33704-61-9), is a polycyclic musk widely used as a fragrance ingredient in cosmetics, personal hygiene products, air fresheners, and household cleaning agents.[1][2] Its widespread use results in its release into the aquatic environment, primarily through wastewater treatment plant effluents.[1][2] This technical guide provides a comprehensive overview of the aquatic toxicology of Cashmeran, summarizing key data on its environmental fate, ecotoxicity across different trophic levels, and the experimental protocols used for its assessment.

Environmental Fate and Persistence

The environmental behavior of a chemical dictates its potential for exposure to aquatic organisms. **Cashmeran** is characterized by its persistence in the environment and a low potential for bioaccumulation.[1]

2.1 Persistence and Degradability

Cashmeran is not readily biodegradable.[2] In a 28-day study conducted according to OECD Test Guideline 301C, no mineralization was observed, with 0% biodegradation measured by biological oxygen demand (BOD).[1][2] After 28 days, 99% of the substance remained, leading







to its classification as "Persistent".[1][2] It is not expected to hydrolyze in water due to the absence of readily hydrolysable functional groups.[1]

2.2 Bioaccumulation Potential

Despite having an octanol-water partition coefficient (Log Kow) of 4.2, which suggests a potential for bioaccumulation, experimental data indicate a low bioconcentration potential in fish.[1][3][4] A study following OECD TG 305 reported a lipid-normalized bioconcentration factor (BCF) of 157 L/kg wet weight in carp (Cyprinus carpio).[1][2] This value is well below the threshold of 2000 L/kg, leading to the classification of **Cashmeran** as "Not Bioaccumulative".[1][2]

2.3 Environmental Transport and Partitioning

When released into the environment, **Cashmeran** is expected to predominantly partition to the water (95%) and soil compartments.[1][4] It has a soil adsorption coefficient (log KOC) of 2.3, suggesting medium mobility in soil.[1][2] Its Henry's law constant of 1.44 Pa·m³/mol indicates moderate volatility from water and moist soil.[1] In the atmosphere, it undergoes rapid photo-oxidation with a calculated half-life of 1.2 hours.[1][2]

Table 1: Summary of Environmental Fate Properties for Cashmeran



Parameter	Value	Guideline/Meth od	Classification/I nterpretation	Source(s)
Biodegradation	0% after 28 days	OECD TG 301C	Not readily biodegradable; Persistent	[1][2]
Log Kow	4.2	Measured	Meets threshold for bioaccumulation concern	[1][3][4]
BCF (Fish)	157 L/kg	OECD TG 305	Low potential to bioconcentrate; Not Bioaccumulative	[1][2]
Log Koc	2.3	Measured	Medium mobility in soil	[1][2]

Aquatic Ecotoxicity

The ecotoxicity of **Cashmeran** has been evaluated across three key aquatic trophic levels: fish, invertebrates, and algae. The data consistently show that while the substance is toxic to aquatic life, it is not classified as highly toxic based on acute exposure values.

3.1 Acute Toxicity

Acute toxicity is assessed over short exposure periods (48-96 hours) to determine the concentration that causes an immediate effect, such as mortality or immobilization, in 50% of the test population (LC50/EC50).

Table 2: Acute Toxicity of **Cashmeran** to Aquatic Organisms



Trophic Level	Species	Duration	Endpoint	Value (mg/L)	Method	Source(s)
Fish	Oryzias latipes (Japanese Rice Fish)	96 h	LC50	2.12	Experiment al	[5]
Oryzias latipes (Medaka)	96 h	LC50	1.7	OECD TG 203	[2]	
Fish (General)	96 h	LC50	4.4	Calculated (ECOSAR)	[1][2]	-
Invertebrat e	Daphnia magna (Water Flea)	48 h	EC50 (Immobiliza tion)	1.5	OECD TG 202	[1][2][5]
Algae	Desmodes mus subspicatu s	72 h	EC50 (Growth Inhibition)	10	OECD TG 201	[2][5]
Algae (General)	96 h	EC50	1.35	Calculated (ECOSAR)	[1][4]	

3.2 Chronic Toxicity

Chronic toxicity studies assess the effects of longer-term exposure at lower concentrations. Data on the chronic aquatic toxicity of **Cashmeran** are limited.

Table 3: Chronic Toxicity of Cashmeran to Aquatic Organisms



Trophic Level	Species	Duration	Endpoint	Value (mg/L)	Method	Source(s)
Fish	Danio rerio (Zebrafish)	-	NOEC (Early-life stage)	0.16	OECD Guideline	[2]

Experimental Protocols

The aquatic toxicity data for **Cashmeran** have been generated primarily using standardized methodologies from the Organisation for Economic Co-operation and Development (OECD). Due to **Cashmeran**'s low water solubility, test media are often prepared as a Water Accommodated Fraction (WAF).[6][7]

4.1 OECD 203: Fish, Acute Toxicity Test

This guideline determines the concentration of a substance lethal to 50% of a test fish population (LC50) over a 96-hour period.[8][9][10]

- Test Organism: Recommended species include Zebrafish (Danio rerio) or Japanese Rice
 Fish (Oryzias latipes).[2][9]
- Test Duration: 96 hours.[8][9]
- Procedure: Fish are exposed to a geometric series of at least five test concentrations and a control.[8] For a substance like **Cashmeran**, a semi-static renewal procedure (renewing test solutions every 24 hours) is often employed to maintain exposure concentrations.
- Test Conditions: Controlled temperature (e.g., 10-14°C for rainbow trout), lighting, and dissolved oxygen levels are maintained.[11]
- Endpoint: Mortalities are recorded at 24, 48, 72, and 96 hours.[8] The LC50 value and its 95% confidence limits are calculated using statistical methods like Probit analysis.[10][12]
- 4.2 OECD 202: Daphnia sp. Acute Immobilisation Test



This test assesses the concentration at which 50% of the daphnids are rendered immobile (EC50).[13][14]

- Test Organism: Daphnia magna, less than 24 hours old.[13]
- Test Duration: 48 hours.[14]
- Procedure: Daphnids are exposed to the test substance across a range of concentrations in a static or semi-static system.[15]
- Endpoint: The number of immobilized daphnids (those unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.[6][15] The 48h-EC50 is the primary result.
- 4.3 OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This guideline determines the effect of a substance on the growth of microalgae.[7][16][17]

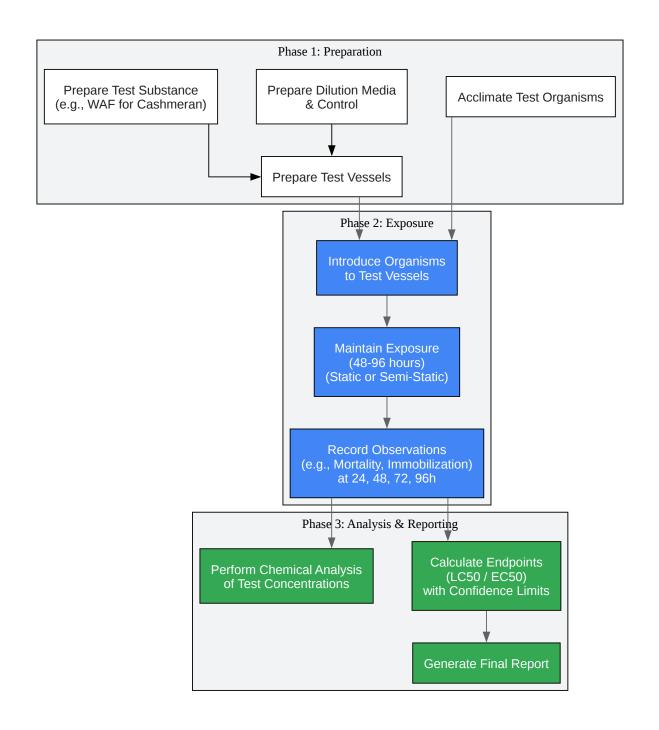
- Test Organism: Recommended species include Pseudokirchneriella subcapitata or Desmodesmus subspicatus.[5][16]
- Test Duration: 72 hours.[7][17]
- Procedure: Exponentially growing algal cultures are exposed to the test substance in a nutrient-rich medium under continuous illumination and controlled temperature.[16][18]
- Endpoint: Growth inhibition is quantified by measuring algal biomass (e.g., cell counts) over time compared to controls.[18] The EC50 is calculated based on the reduction in either growth rate or yield.[17]

Visualizations

5.1 Experimental Workflow for Aquatic Toxicity Testing

The following diagram illustrates a generalized workflow for conducting a standard aquatic ecotoxicity study, such as an OECD 202 or 203 test.





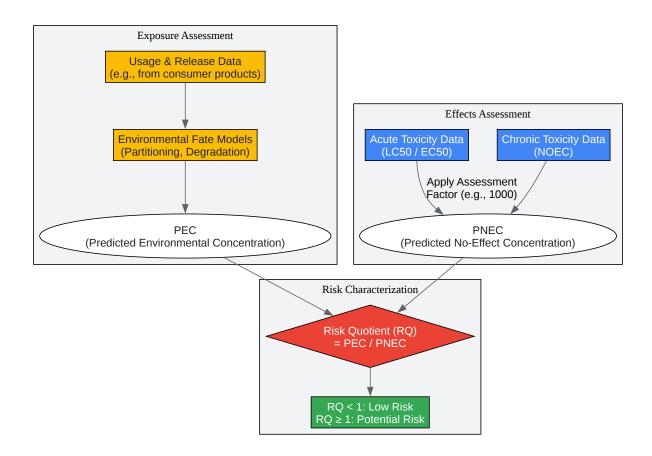
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Caption: Generalized workflow for a standard aquatic toxicity test.



5.2 Environmental Risk Characterization Logic

Environmental risk is determined by comparing the concentration of a substance expected in the environment with the concentration known to cause no adverse effects.



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Caption: Logic flow for environmental risk characterization.

Environmental Risk Characterization

The environmental risk of **Cashmeran** is determined by comparing its Predicted Environmental Concentration (PEC) with its Predicted No-Effect Concentration (PNEC).

- PNEC: The freshwater aquatic PNEC for **Cashmeran** has been derived as 1.35 μg/L.[1][4] This value was calculated from the algal ecotoxicity endpoint (EC50 = 1.35 mg/L) using a conservative assessment factor of 1000, which accounts for uncertainty when extrapolating from acute lab data to chronic ecosystem effects.[1][4]
- PEC: The estimated concentration of **Cashmeran** in Australian river water is 0.033 μg/L, with a worst-case estimate based on international data being 0.17 μg/L.[1]
- Risk Quotient (RQ): The RQ (PEC/PNEC) is less than 1, indicating that the expected concentrations of **Cashmeran** in surface waters are below the level of concern.[1]

Based on its properties, **Cashmeran** is classified under the Globally Harmonised System (GHS) as Acute Aquatic Category 2 (H401: Toxic to aquatic life) and Chronic Aquatic Category 2 (H411: Toxic to aquatic life with long lasting effects).[1] This chronic classification is driven by its persistence combined with its acute toxicity, as comprehensive chronic data are not available.[1]

Conclusion

The toxicological profile of **Cashmeran** indicates that it is a persistent but not bioaccumulative substance in the aquatic environment. It exhibits acute toxicity to fish, aquatic invertebrates, and algae, with EC50 and LC50 values typically in the range of 1 to 10 mg/L. While chronic toxicity data are limited, risk assessments based on the ratio of predicted environmental concentrations to predicted no-effect concentrations conclude that the current industrial use of **Cashmeran** is unlikely to pose a high risk to the aquatic environment.[1] Its GHS classification as toxic to aquatic life with long-lasting effects underscores the importance of managing its release into waterways due to its high persistence.[1][3]



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- To cite this document: BenchChem. [toxicological profile of cashmeran on aquatic organisms]. BenchChem, [2025]. [Online PDF]. Available at:



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